

# Technical Guide: 4-Methylimidazole-d6 for Research Applications

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## Compound of Interest

Compound Name: 4-Methylimidazole-d6

Cat. No.: B15553106

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This technical guide provides an in-depth overview of **4-Methylimidazole-d6** (4-MeI-d6), a deuterated analog of 4-Methylimidazole (4-MeI). It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical methodologies. This document covers the core physicochemical properties of 4-MeI-d6, detailed experimental protocols for its use as an internal standard, and the biological context of its unlabeled counterpart.

## Core Compound Data

**4-Methylimidazole-d6** is primarily utilized as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 4-Methylimidazole.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	References
CAS Number	1219804-79-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>4</sub> D <sub>6</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	88.14 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	4-(Trideuteriomethyl)-1,2,5-trideuterio-1H-imidazole, 4-(Methyl-d <sub>3</sub> )imidazole-1,2,5-d <sub>3</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Primary Application	Isotope-labeled internal standard for analytical research	<a href="#">[1]</a> <a href="#">[2]</a>

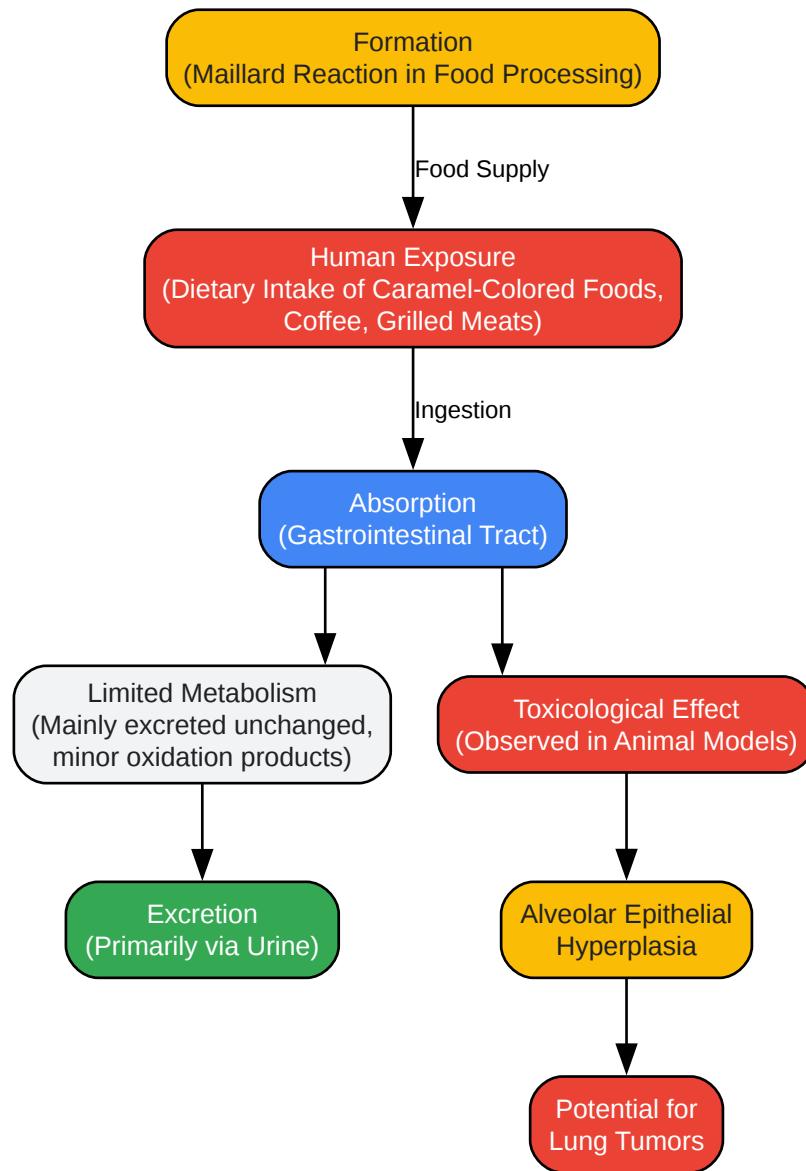
## Biological Context and Toxicological Significance of 4-Methylimidazole

4-Methylimidazole is a compound that can form during the Maillard reaction, a chemical reaction between amino acids and reducing sugars that gives browned food its distinctive flavor.[\[6\]](#) Consequently, it is found in many foods and beverages, such as those containing certain types of caramel coloring, roasted coffee, and grilled meats.[\[6\]](#)[\[7\]](#)

The International Agency for Research on Cancer (IARC) has classified 4-Mel as "possibly carcinogenic to humans" (Group 2B), based on sufficient evidence of carcinogenicity in experimental animals.[\[1\]](#)[\[2\]](#) Studies by the National Toxicology Program (NTP) have shown that chronic exposure to 4-Mel can lead to an increased incidence of alveolar/bronchiolar adenomas and carcinomas in mice.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) While the precise molecular mechanism of its carcinogenicity is not yet fully understood, it is known to induce hyperplasia of the lung alveolar epithelium, which is considered a precursor to neoplastic development.[\[1\]](#) However, genotoxicity studies on 4-Mel have generally been negative.[\[11\]](#)

The metabolism of 4-Mel appears to be limited, with a significant portion being excreted unchanged in urine.[\[4\]](#)[\[12\]](#) Minor metabolites include oxidized products such as 4-hydroxymethylimidazole.[\[4\]](#)[\[12\]](#)

# Formation, Exposure, and Toxicological Pathway of 4-Methylimidazole



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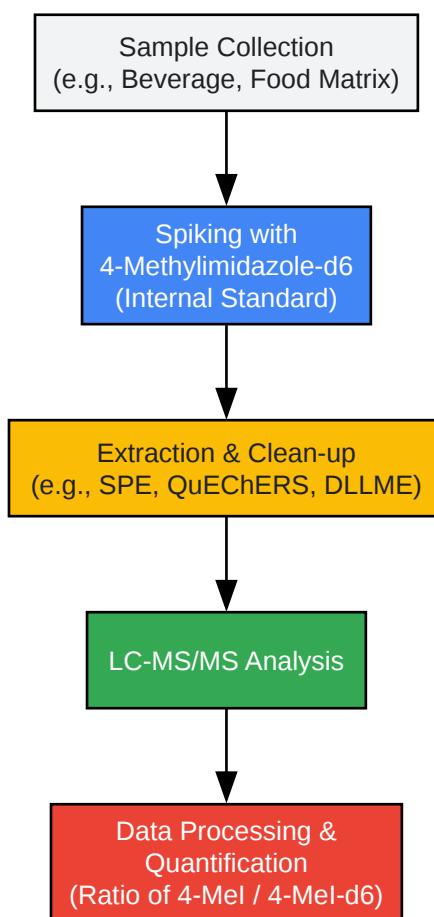
Caption: Logical pathway from formation to toxicological effect of 4-Methylimidazole.

## Experimental Protocols: Quantification of 4-Methylimidazole using 4-Methylimidazole-d6

The most common application of 4-MeI-d6 is as an internal standard for the quantification of 4-MeI in complex matrices like food and beverages, using isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[1]</sup> This approach corrects for matrix effects and variations in sample preparation and instrument response.

## General Analytical Workflow

A typical workflow for the analysis of 4-MeI involves sample preparation (extraction and clean-up), followed by LC-MS/MS analysis. The use of 4-MeI-d6 is crucial for accurate quantification.



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